

Anhydrofulvic Acid: Application Notes and Protocols for Environmental Remediation

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Compound of Interest

Compound Name: Anhydrofulvic acid

Cat. No.: B1243118

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Disclaimer: Scientific literature extensively covers the role of fulvic acid in environmental remediation. However, specific research on "**anhydrofulvic acid**" is limited. **Anhydrofulvic acid** (C₁₄H₁₀O₇) is understood to be a derivative of fulvic acid, likely formed through dehydration processes. The following application notes and protocols are based on the well-documented properties and applications of fulvic acid, which are inferred to be functionally similar for **anhydrofulvic acid** in the context of environmental remediation. All quantitative data and protocols provided are derived from studies on fulvic acid.

Application Note: Heavy Metal Remediation in Soil and Water

Anhydrofulvic acid, like its parent compound fulvic acid, is a powerful agent for the remediation of heavy metal contamination in both soil and aqueous environments. Its efficacy stems from its high density of carboxyl, phenolic, and hydroxyl functional groups, which act as potent chelating agents for a wide range of heavy metal cations.^{[1][2][3]} This chelation process can either immobilize metals in situ to reduce their bioavailability or mobilize them for extraction through processes like soil washing.

Mechanisms of Action

The primary mechanisms by which **anhydrofulvic acid** facilitates heavy metal remediation include:

- **Chelation and Complexation:** **Anhydrofulvic acid** forms stable, water-soluble complexes with heavy metal ions (e.g., Pb, Cd, Cu, Zn), effectively sequestering them and preventing their interaction with the surrounding environment.[\[2\]](#)[\[3\]](#)
- **Ion Exchange:** The acidic functional groups on **anhydrofulvic acid** can exchange their protons for metal cations, binding the metals to the organic structure.
- **Redox Reactions:** Quinone moieties within the **anhydrofulvic acid** structure can participate in redox reactions, potentially altering the oxidation state of metals like chromium and mercury, which can affect their mobility and toxicity.

Quantitative Data: Heavy Metal Removal with Fulvic Acid

The following tables summarize the effectiveness of fulvic acid in removing various heavy metals from contaminated soil and water.

Table 1: Fulvic Acid-Enhanced Heavy Metal Removal from Soil

Contaminant	Initial Concentration (mg/kg)	Fulvic Acid Concentration	Removal Efficiency (%)	Soil Type	Reference
Cadmium (Cd)	10	200 mg/L (in nHAP)	8.46	-	
Lead (Pb)	500	1% (w/w)	39	-	
Copper (Cu)	250	1% (w/w)	35	-	
Zinc (Zn)	300	1% (w/w)	42	-	

Table 2: Fulvic Acid-Based Heavy Metal Sorption from Water

Metal Ion	Fulvic Acid Concentration (ppm)	Removal Efficiency (%)	Source of Fulvic Acid	Reference
Barium (Ba)	900	34.22 - 37.77	Lignite	
Calcium (Ca)	900	99.12 - 99.58	Lignite	
Strontium (Sr)	900	97.89 - 98.12	Lignite	
Copper (Cu)	300	67.48	Lignite	
Molybdenum (Mo)	300	62.84	Lignite	
Lead (Pb)	300	56.81	Lignite	
Uranium (U)	300	49.22	Lignite	
Arsenic (As)	900	49.90	Lignite	
Selenium (Se)	900	64.47	Lignite	
Thallium (Tl)	900	85.96	Lignite	

Experimental Protocol: Soil Washing with Anhydrofulvic Acid

This protocol outlines a laboratory-scale procedure for the remediation of heavy metal-contaminated soil using an **anhydrofulvic acid** solution.

Materials

- Heavy metal-contaminated soil, air-dried and sieved (<2 mm)
- Anhydrofulvic acid** (or fulvic acid as a substitute)
- Deionized water
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment

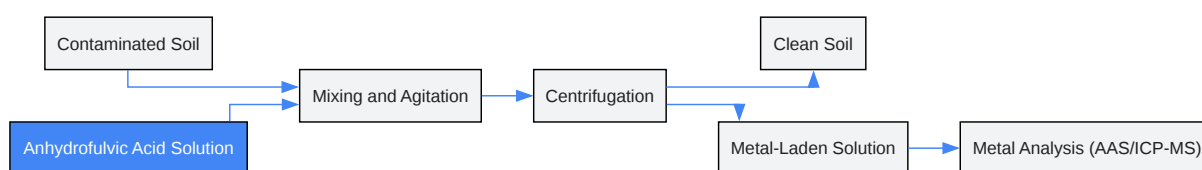
- Mechanical shaker
- Centrifuge and centrifuge tubes
- Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma Mass Spectrometer (ICP-MS) for metal analysis

Procedure

- Preparation of **Anhydrofulvic Acid** Solution: Prepare a stock solution of **anhydrofulvic acid** (e.g., 1000 mg/L) in deionized water. The optimal concentration may vary depending on the soil type and contaminant levels and should be determined through preliminary batch experiments.
- Soil Characterization: Analyze a subsample of the contaminated soil to determine the initial concentrations of the target heavy metals.
- Batch Washing Experiment:
 - Place a known mass of contaminated soil (e.g., 5 g) into a series of centrifuge tubes.
 - Add a specific volume of the **anhydrofulvic acid** solution to each tube to achieve a desired solid-to-liquid ratio (e.g., 1:10 w/v).
 - Adjust the pH of the suspension to the desired level (e.g., pH 5-6) using dilute HCl or NaOH.
 - Secure the tubes on a mechanical shaker and agitate at a constant speed (e.g., 150 rpm) for a specified contact time (e.g., 24 hours).
- Separation and Analysis:
 - After shaking, centrifuge the tubes at high speed (e.g., 4000 rpm) for 20 minutes to separate the soil from the washing solution.
 - Carefully decant the supernatant (the washing solution containing the extracted metals).
 - Filter the supernatant if necessary.

- Analyze the concentration of heavy metals in the supernatant using AAS or ICP-MS.
- Calculation of Removal Efficiency:
 - Calculate the amount of metal removed from the soil and express it as a percentage of the initial metal concentration.

Visualization of the Soil Washing Workflow



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Soil Washing Experimental Workflow

Application Note: Degradation of Organic Pollutants

Anhydrofulvic acid can play a role in the degradation of organic pollutants in water and soil, primarily through photosensitization. Under the influence of sunlight, **anhydrofulvic acid** can generate reactive oxygen species (ROS) such as singlet oxygen and hydroxyl radicals, which can then degrade persistent organic pollutants.

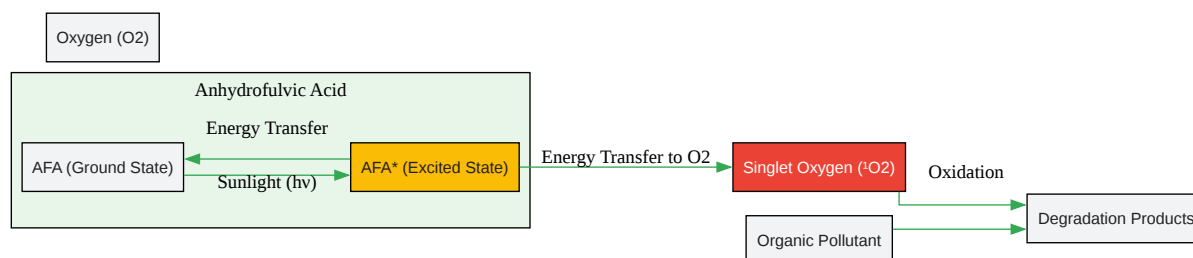
Mechanism of Action

- **Photosensitization:** **Anhydrofulvic acid** absorbs light energy and transfers it to molecular oxygen, generating highly reactive singlet oxygen.
- **Hydroxyl Radical Formation:** In some advanced oxidation processes (AOPs), **anhydrofulvic acid** can interact with other components (e.g., iron ions) to promote the formation of hydroxyl radicals, which are powerful oxidizing agents.

It is important to note that at high concentrations, **anhydrofulvic acid** can also have an inhibitory effect on degradation by scavenging hydroxyl radicals and acting as a light-screening

agent.

Visualization of the Photosensitized Degradation Pathway



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Photosensitized Degradation of Organic Pollutants

Application Note: Enhanced Phytoremediation

Anhydrofulvic acid can significantly enhance the efficiency of phytoremediation, the use of plants to remove pollutants from the environment. It acts as a biostimulant and a chelating agent, improving both plant health and the uptake of contaminants.

Mechanisms of Enhancement

- **Increased Bioavailability:** **Anhydrofulvic acid** chelates heavy metals in the soil, forming soluble complexes that are more easily taken up by plant roots.
- **Improved Plant Growth:** It can act as a plant growth promoter, stimulating root development and overall biomass, which in turn increases the total amount of contaminant that can be accumulated.
- **Stress Mitigation:** **Anhydrofulvic acid** can help plants tolerate the stress induced by high concentrations of heavy metals by improving nutrient uptake and activating antioxidant

defense systems.

Quantitative Data: Fulvic Acid-Enhanced Phytoremediation

Table 3: Impact of Fulvic Acid on Plant Growth and Metal Uptake

Plant Species	Contaminant	Fulvic Acid Application	Change in Biomass	Change in Metal Uptake	Reference
Brassica napus	Cr, Cd, Pb	20% (in irrigation)	Improved growth parameters	Reduced metal uptake in shoots	
Alfalfa	Molybdenum (Mo)	0.1-1%	-	Reduced Mo in shoots, increased in roots	
Garden Cress	Cadmium (Cd)	7000 mg/L	Increased by up to 550% (root fresh weight)	Reduced Cd uptake by 95%	
Ornamental Castor Bean	Cu, Cd	0.5% and 1%	Reduced growth at higher concentrations	Increased available Cu and Cd in soils	

Note: The effect of fulvic acid on metal uptake can vary. In some cases, it promotes uptake and translocation to shoots (phytoextraction), while in others, it can lead to stabilization in the roots (phytostabilization).

Experimental Protocol: Enhanced Phytoremediation of Heavy Metals

This protocol describes a pot experiment to evaluate the effect of **anhydrofulvic acid** on the phytoremediation of heavy metal-contaminated soil.

Materials

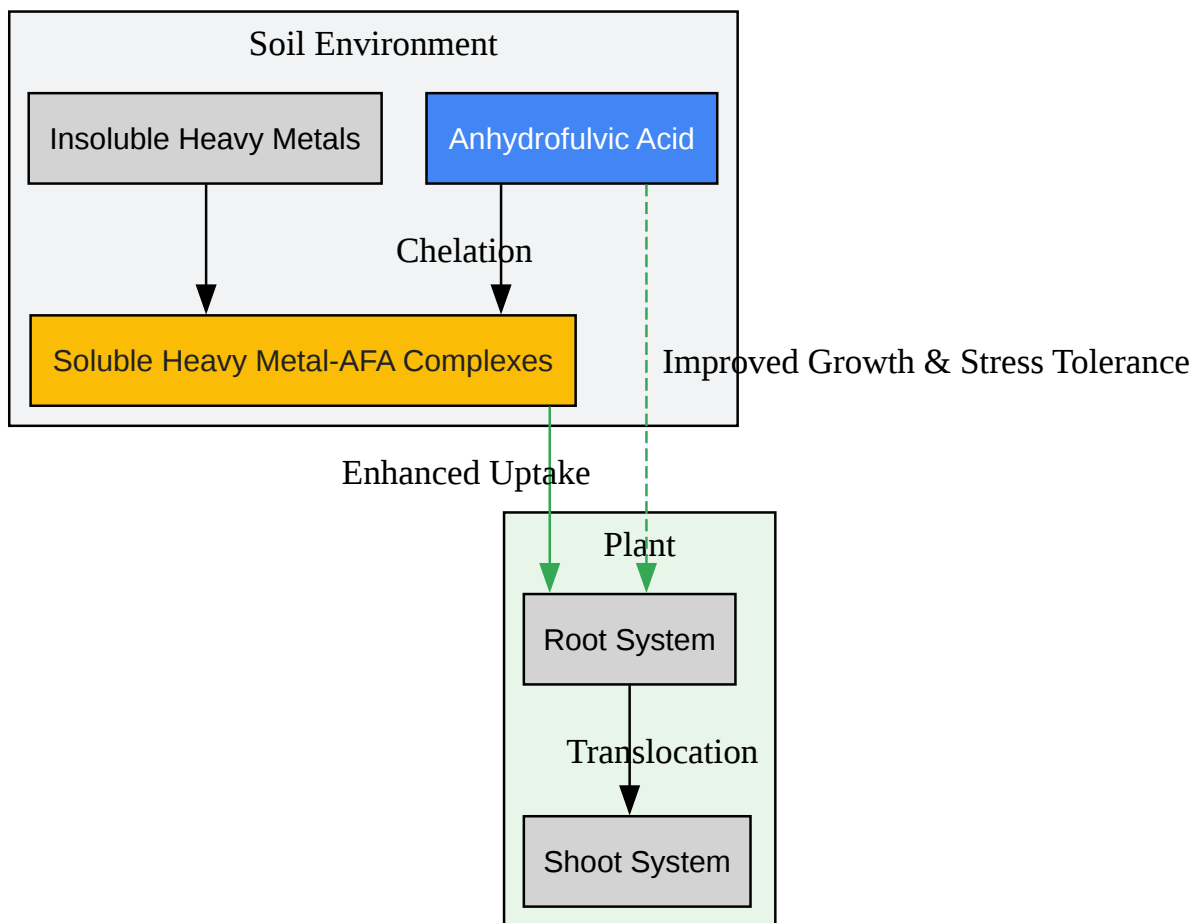
- Heavy metal-contaminated soil
- Seeds of a selected hyperaccumulator or tolerant plant species
- Pots for planting
- **Anhydrofulvic acid** (or fulvic acid)
- Deionized water
- Nutrient solution for plants
- Drying oven
- Digestion apparatus
- AAS or ICP-MS

Procedure

- Soil and Plant Preparation:
 - Fill pots with a known weight of the contaminated soil.
 - Sow the seeds of the chosen plant species and allow them to germinate and establish.
- **Anhydrofulvic Acid** Application:
 - Prepare different concentrations of **anhydrofulvic acid** solution in deionized water (e.g., 0, 100, 500, 1000 mg/L).
 - Once the plants are established, begin irrigating the pots with the respective **anhydrofulvic acid** solutions at regular intervals. A control group should be irrigated with deionized water only.

- Ensure all pots receive the same volume of liquid and are maintained under the same environmental conditions (light, temperature).
- Plant Harvesting and Analysis:
 - After a predetermined growth period (e.g., 8-12 weeks), harvest the plants.
 - Separate the plants into roots and shoots.
 - Thoroughly wash the plant parts with deionized water to remove any adhering soil particles.
 - Dry the plant material in an oven at 70°C to a constant weight to determine the biomass.
 - Grind the dried plant material into a fine powder.
 - Digest a known weight of the powdered plant material using an appropriate acid digestion method.
 - Analyze the concentration of heavy metals in the digestate using AAS or ICP-MS.
- Soil Analysis:
 - Collect soil samples from each pot after harvesting.
 - Analyze the final concentration of heavy metals in the soil.
- Data Analysis:
 - Calculate the bioconcentration factor (BCF) and translocation factor (TF) to assess the plant's ability to accumulate and translocate the metals.
 - Compare the biomass and metal uptake in the **anhydrofulvic acid**-treated plants with the control group.

Visualization of Anhydrofulvic Acid's Role in Phytoremediation



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Mechanism of Phytoremediation Enhancement

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